Application Notes and Protocols: PHA-680626 in High-Throughput Screening

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Compound of Interest

Compound Name:	*PHA-680626*
Cat. No.:	*B1684434*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PHA-680626 is a potent small molecule inhibitor targeting the Aurora kinase family, specifically Aurora A and Aurora B, which are key regulators of mitotic progression.[1][2] These serine/threonine kinases are frequently overexpressed in various human cancers, making them attractive targets for anticancer drug development. **PHA-680626** exhibits a dual mechanism of action: it not only inhibits the kinase activity of Aurora A and B but also acts as an amphosteric inhibitor that disrupts the protein-protein interaction between Aurora A and the N-Myc oncoprotein.[3][4][5][6] This disruption leads to the destabilization and subsequent degradation of N-Myc, a critical driver in neuroblastoma and other cancers.[3][4][5][6] These characteristics make **PHA-680626** a valuable tool for cancer research and a promising candidate for therapeutic development.

This document provides detailed application notes and protocols for the use of **PHA-680626** in high-throughput screening (HTS) assays, enabling the identification and characterization of novel Aurora kinase inhibitors.

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Data Presentation

Kinase Selectivity Profile of **PHA-680626**

The following table summarizes the inhibitory activity of **PHA-680626** against a panel of kinases, demonstrating its potency for Aurora kinases and providing insight into its selectivity.

Kinase Target	IC50 (nM)	Reference
Aurora A	26	[7]
Aurora B	24	[8]
Plk1	530	[9]
Plk2	70	[9]
Plk3	1610	[9]
Bcr-Abl	Potent Inhibition (IC50 not specified)	[1]

Note: This table represents a selection of kinases for which public data is available and is not an exhaustive list of all potential targets.

Cellular Activity of **PHA-680626**

The anti-proliferative activity of **PHA-680626** has been demonstrated in various cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Reference
HCT-116	Colon Carcinoma	0.57	[1]

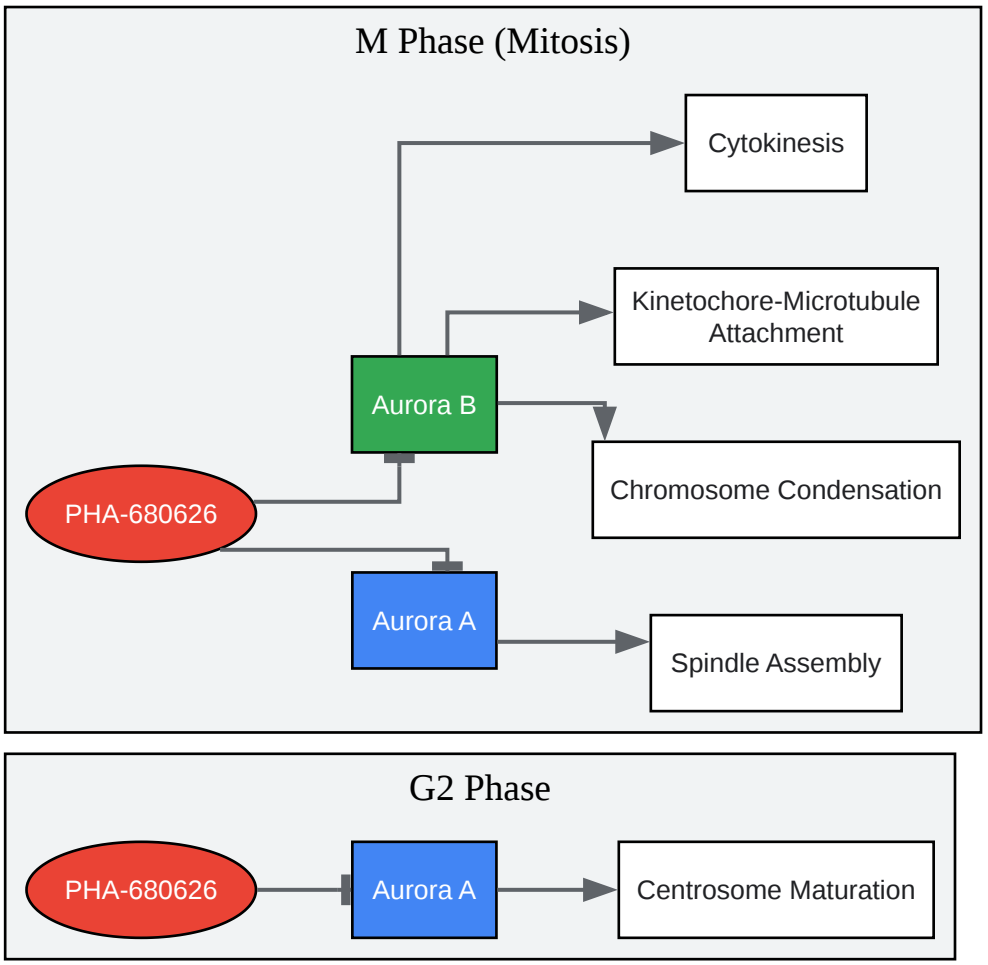
Signaling Pathways

Aurora Kinase Signaling Pathway and Inhibition by **PHA-680626**

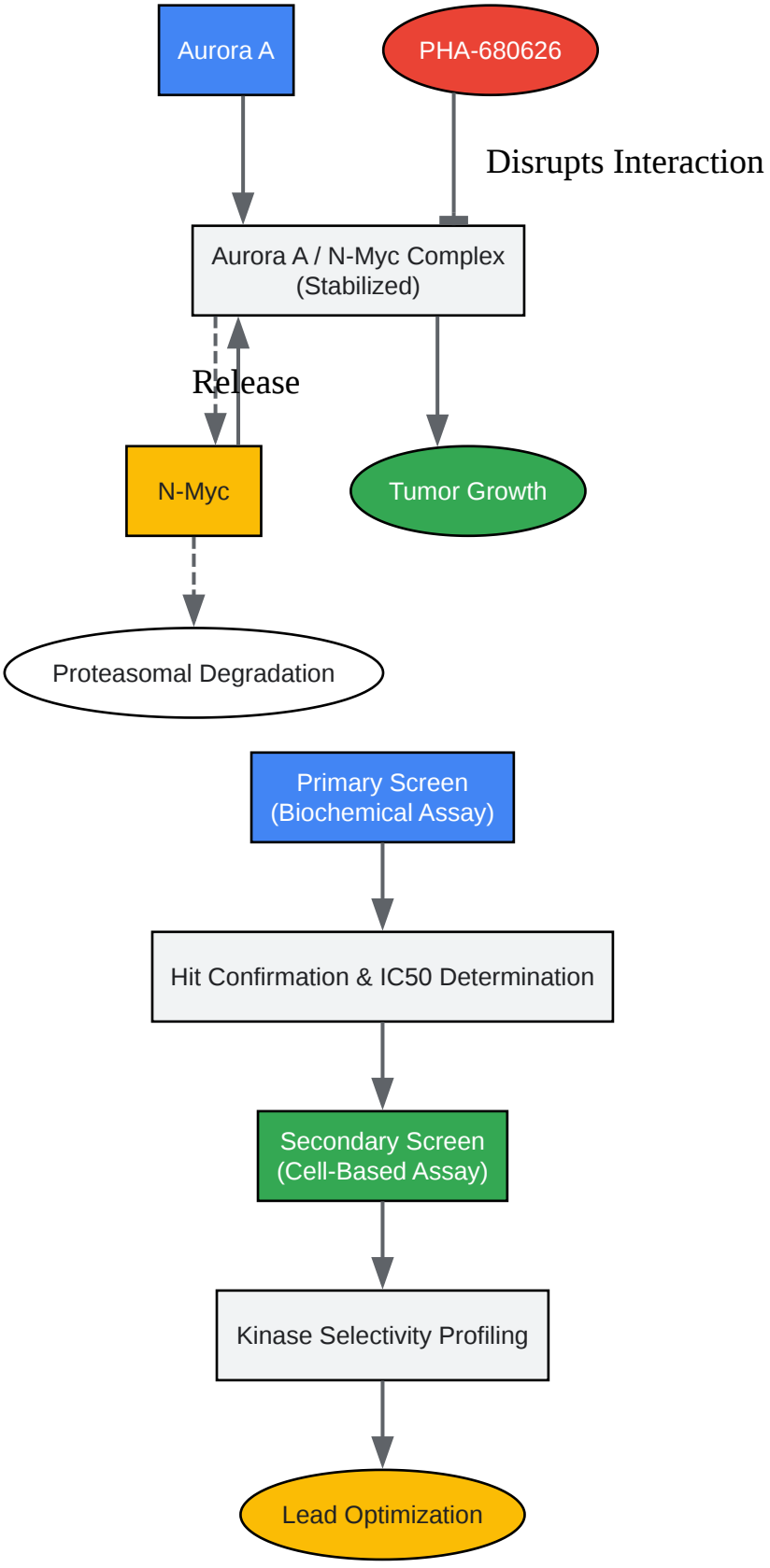
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Aurora kinases A and B play crucial roles in cell cycle progression, particularly during mitosis. Aurora A is involved in centrosome maturation and separation, as well as spindle assembly. Aurora B, as part of the chromosomal passenger complex (CPC), is essential for chromosome condensation, kinetochore-microtubule attachments, and cytokinesis. **PHA-680626** inhibits these functions by blocking the kinase activity of both Aurora A and B.

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